Spectroscopic Profile of 2-Butylheptanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-Butylheptanoic acid*
CAS No.:	*22058-70-4*
Cat. No.:	*B15482906*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Butylheptanoic acid** (also known as 2-Butyloctanoic acid). Due to the limited availability of directly published spectra for this specific compound, this guide combines available data with predicted values based on the known spectroscopic characteristics of aliphatic carboxylic acids. This document is intended to serve as a valuable resource for the identification and characterization of **2-Butylheptanoic acid** in a research and development setting.

Chemical Structure and Properties

- IUPAC Name: **2-Butylheptanoic acid**
- Synonyms: 2-Butyloctanoic acid
- CAS Number: 27610-92-0[1][2][3]
- Molecular Formula: $C_{11}H_{22}O_2$

- Molecular Weight: 200.32 g/mol [1][3]
- Structure:

Spectroscopic Data Summary

The following tables summarize the expected and reported spectroscopic data for **2-Butylheptanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **2-Butylheptanoic Acid**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~10-13	Singlet (broad)	1H	-COOH
~2.2-2.4	Multiplet	1H	-CH(COOH)-
~1.2-1.7	Multiplet	12H	$-CH_2-$ (aliphatic chain)
~0.8-1.0	Triplet	6H	$-CH_3$

Note: The chemical shift of the carboxylic acid proton is concentration and solvent dependent and often appears as a broad singlet.[4][5][6]

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **2-Butylheptanoic Acid**

Chemical Shift (δ) ppm	Assignment
~175-185	-COOH
~40-50	-CH(COOH)-
~22-35	$-CH_2-$ (aliphatic chain)
~14	$-CH_3$

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Note: Carboxyl carbons in aliphatic acids typically absorb in the downfield end of the 165-185 ppm range.[5][6][7]

Infrared (IR) Spectroscopy

Table 3: Characteristic IR Absorption Bands for **2-Butylheptanoic Acid**

Wavenumber (cm^{-1})	Intensity	Assignment
2500-3300	Strong, Broad	O-H stretch (carboxylic acid dimer)
2850-2960	Strong, Sharp	C-H stretch (aliphatic)
~1710	Strong	C=O stretch (carboxylic acid dimer)
~1465	Medium	C-H bend (aliphatic)
~1210-1320	Medium	C-O stretch
~920	Medium, Broad	O-H bend (out-of-plane)

Note: The broadness of the O-H stretch is a hallmark of the hydrogen-bonded dimer form of carboxylic acids.[5][6][8][9][10][11] The C=O stretch for a dimeric carboxylic acid is typically found around 1710 cm^{-1}.[5]

Mass Spectrometry (MS)

Table 4: Expected and Reported Mass Spectrometry Data (Electron Ionization) for **2-Butylheptanoic Acid**

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m/z	Relative Intensity	Assignment
200	Low	$[M]^+$ (Molecular Ion)
183	Variable	$[M-OH]^+$
155	Variable	$[M-COOH]^+$
116	High	$[M-C_6H_{12}]^+$ (McLafferty rearrangement)
87	High	$[C_4H_7O_2]^+$
73	Highest	$[C_3H_5O_2]^+$

Note: The NIST Mass Spectrometry Data Center reports major peaks at m/z 73, 116, and 87 for 2-Butyloctanoic acid.[12] The fragmentation of carboxylic acids often involves the loss of the hydroxyl group and the entire carboxyl group.[6][11] A characteristic fragmentation for larger carboxylic acids is the McLafferty rearrangement.

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for a carboxylic acid like **2-Butylheptanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Butylheptanoic acid** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). The choice of solvent can affect the chemical shift of the acidic proton.
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the sample for referencing the chemical shifts to 0 ppm.
- Data Acquisition:
  - Acquire the ^1H NMR spectrum using a spectrometer operating at a field strength of, for example, 400 or 500 MHz.

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- Typical parameters for a ^{1}H NMR experiment include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
- For the ^{13}C NMR spectrum, a proton-decoupled experiment is typically performed to simplify the spectrum to singlets for each unique carbon. A larger number of scans is usually required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.

- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals to determine the relative number of protons.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal is clean.
  - Place a small drop of liquid **2-Butylheptanoic acid** directly onto the ATR crystal.
  - Alternatively, if the sample is a solid at room temperature, press a small amount of the solid firmly onto the crystal to ensure good contact.
- Data Acquisition:
  - Record a background spectrum of the empty ATR setup.
  - Record the sample spectrum over a typical range of 4000 to 400 cm^{-1}.
  - The final spectrum is presented as the ratio of the sample spectrum to the background spectrum.
- Data Analysis: Identify the characteristic absorption bands and their corresponding functional groups.

Mass Spectrometry (MS)

- Sample Introduction (Gas Chromatography-Mass Spectrometry - GC-MS):
  - Dissolve a small amount of **2-Butylheptanoic acid** in a volatile organic solvent (e.g., dichloromethane, diethyl ether).

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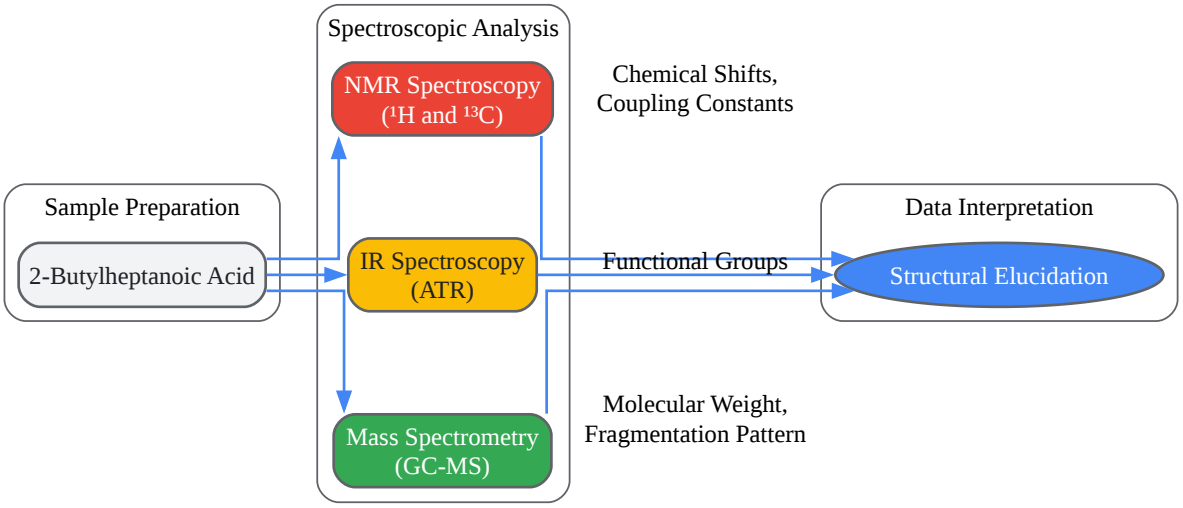
- Inject the solution into the GC, where the compound is vaporized and separated from the solvent and any impurities on a capillary column.
- The separated compound then enters the mass spectrometer.

- Ionization (Electron Ionization - EI):
  - In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing them to ionize and fragment.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion, generating a mass spectrum.

Visualization of Spectroscopic Workflow



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Caption: Workflow for the spectroscopic analysis of **2-Butylheptanoic acid**.

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